

Acetoxy-Functionalized Disilane Precursors: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: *2,2,2-Trimethyldisilane-1,1,1-triyl triacetate*

CAS No.: 53580-48-6

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Executive Summary

The transition from monosilane to higher-order silane precursors has revolutionized thin-film deposition and organic silylation strategies. Acetoxy-functionalized disilanes (e.g., 1,2-diacetoxy-1,1,2,2-tetramethyldisilane) represent a critical class of precursors that combine the high reactivity of the Si-Si bond with the clean leaving-group chemistry of the acetoxy ligand.

This guide analyzes the physicochemical properties, synthesis protocols, and mechanistic pathways of these precursors.^[1] While their primary utility lies in Atomic Layer Deposition (ALD) and Chemical Vapor Deposition (CVD) for semiconductor fabrication, their unique reactivity profile offers emerging utility in pharmaceutical intermediate synthesis as mild silylating agents and precursors for silicon-bioisosteres.

Chemical Identity & Physicochemical Properties[2][3][4][5][6][7][8]

Acetoxy disilanes are characterized by the presence of one or more acetoxy groups ($-\text{O}-\text{C}(=\text{O})-\text{CH}_3$) attached to a disilane backbone. The acetoxy ligand serves as a "pseudohalide," offering reactivity similar to chlorosilanes but without the generation of corrosive HCl byproducts.

Key Compounds of Interest

Compound Name	Structure	CAS No. (Representative)	State (STP)	Reactivity Profile
1,2-Diacetoxy-1,1,2,2-tetramethyldisilane	$\text{AcO}-\text{Si}(\text{Me})_2-\text{Si}(\text{Me})_2-\text{OAc}$	N/A (Custom)	Liquid	High thermal stability; Si-Si cleavage accessible.[2]
Hexacetoxydisilane	$(\text{AcO})_3\text{Si}-\text{Si}(\text{OAc})_3$	N/A	Solid/Viscous Liquid	Extreme hydrolytic sensitivity; Oxygen-rich precursor.
Acetoxy-pentamethyldisilane	$\text{Me}_3\text{Si}-\text{Si}(\text{Me})_2-\text{OAc}$	N/A	Liquid	Monofunctional silylating agent; Volatile.

Comparative Properties Table

Note: Exact boiling points for specific acetoxy derivatives are often proprietary or determined empirically relative to their chloro-analogs.

Property	Chlorodisilanes (Precursor)	Acetoxy-Disilanes (Product)	Impact on Application
Leaving Group	Chloride (-Cl)	Acetoxy (-OAc)	Acetoxy yields acetic acid (weaker acid) vs. HCl.
Boiling Point	Lower (e.g., 1,2-dichloro-Me ₄ Si ₂ : ~144°C)	Higher (due to polarity/MW)	Requires heated delivery lines for CVD/ALD.
Hydrolysis	Violent, releases HCl	Rapid, releases AcOH	Easier handling in stainless steel systems (less corrosion).
Si-Si Bond Energy	~220-250 kJ/mol	~220-250 kJ/mol	Enables low-temperature deposition (<400°C).

Synthesis & Manufacturing Protocols

The synthesis of acetoxy-functionalized disilanes is predominantly achieved through nucleophilic substitution on chlorodisilanes using acetic anhydride or acetate salts.

Protocol: Synthesis of 1,2-Diacetoxy-1,1,2,2-tetramethyldisilane

This protocol is adapted from standard organosilicon acetylation methodologies.

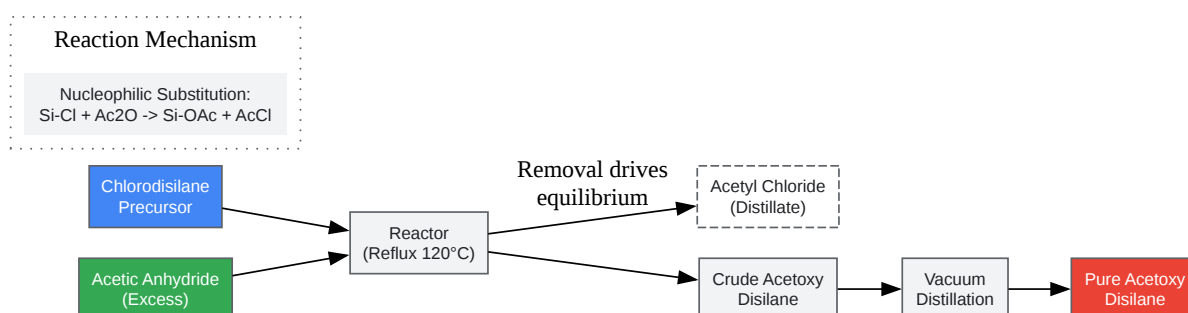
Reagents:

- 1,2-Dichlorotetramethyldisilane (1.0 equiv)
- Acetic Anhydride (2.2 equiv)
- Catalyst: Sodium Acetate (anhydrous) or Pyridine (trace)
- Solvent: None (Neat) or Dichloromethane (if temperature control is needed)

Step-by-Step Methodology:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a reflux condenser, nitrogen inlet, and addition funnel.
- Charging: Charge the flask with 1,2-dichlorotetramethyldisilane under inert atmosphere (N₂ or Ar).
- Addition: Add acetic anhydride dropwise at room temperature. The reaction is exothermic.
- Reaction: Heat the mixture to reflux (approx. 100–120°C) for 4–6 hours. The byproduct, acetyl chloride (BP: 51°C), can be distilled off continuously to drive the equilibrium.
 - Mechanism:^[3]^[4]^[5]Si-Cl + Ac₂O → Si-OAc + AcCl
- Purification:
 - Remove excess acetic anhydride via vacuum stripping.
 - Purify the target acetoxy disilane via fractional distillation under reduced pressure.
- Validation: Confirm structure via ¹H NMR (Singlet for Si-Me ~0.4 ppm; Singlet for OAc ~2.0 ppm).

Diagram: Synthesis Workflow



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Caption: Synthesis workflow for converting chlorodisilanes to acetoxy-disilanes via anhydride exchange.

Deposition Mechanisms (ALD/CVD)[13]

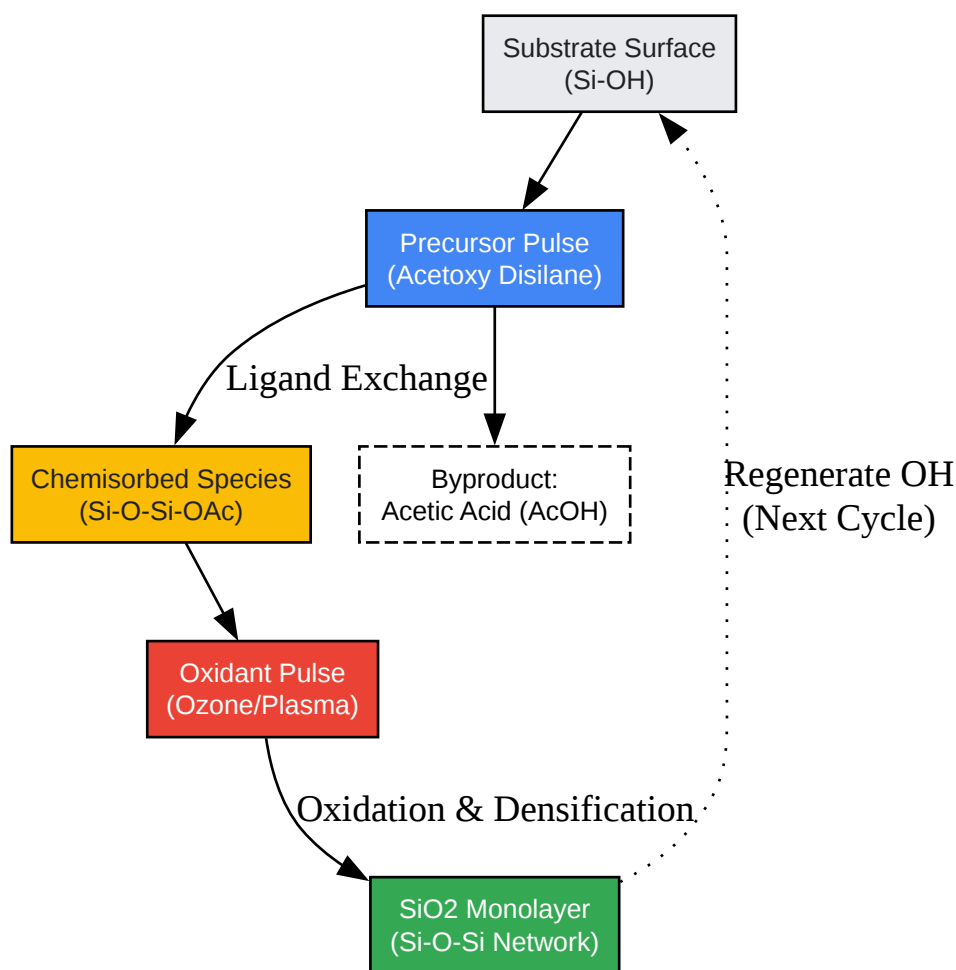
In semiconductor applications, acetoxy disilanes are used to deposit Silicon Oxide (SiO_2) or Silicon Nitride (SiN) films. The acetoxy group acts as a built-in oxygen source (for oxides) or a clean leaving group.

Mechanism 1: Atomic Layer Deposition (ALD) of SiO_2

The ALD process relies on self-limiting surface reactions.

- Pulse A (Precursor): Acetoxy disilane adsorbs onto the hydroxylated surface. The acetoxy group may react with surface $-\text{OH}$ groups, releasing acetic acid.
- Purge: Removal of excess precursor and acetic acid.
- Pulse B (Oxidant): Ozone (O_3) or H_2O plasma attacks the Si-Si backbone and remaining ligands, forming the SiO_2 lattice.

Diagram: ALD Surface Chemistry



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Caption: ALD mechanism showing the ligand exchange of acetoxy groups and subsequent oxidation.

Applications in Drug Development & Organic Synthesis

While primarily industrial, the unique chemistry of acetoxy disilanes offers specific advantages for the pharmaceutical chemist, particularly in Silicon-Bioisostere development.

A. Silylation Reagents

Acetoxy disilanes can act as mild silylating agents. Unlike chlorosilanes, which generate HCl (requiring stoichiometric base scavengers), acetoxy silanes generate acetic acid.

- Utility: Silylation of acid-sensitive alcohols or amines in late-stage drug functionalization.
- Protocol Insight: The reaction often proceeds without added base if the substrate can tolerate acetic acid, or with weak bases (pyridine) to buffer the system.

B. Si-Si Bond Cleavage (Silyl Anion Generation)

The Si-Si bond in acetoxy disilanes can be cleaved by nucleophiles (e.g., alkoxides or organolithiums) to generate silyl anions or silyl-metal species.

- Application: Synthesis of Acylsilanes or Sila-heterocycles.
- Mechanism: Nucleophilic attack at the silicon atom bearing the acetoxy group can trigger a rearrangement or cleavage, allowing the introduction of a silyl moiety into a carbon framework (e.g., creating a sila-proline derivative).

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